

safe handling and storage procedures for 6-Bromoquinoline-2-carboxylic acid

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Compound of Interest

Compound Name: 6-Bromoquinoline-2-carboxylic acid

Cat. No.: B1337671

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Technical Support Center: 6-Bromoquinoline-2-carboxylic acid

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **6-Bromoquinoline-2-carboxylic acid**.

Frequently Asked Questions (FAQs)

Q1: What is **6-Bromoquinoline-2-carboxylic acid** and what are its primary applications?

A1: **6-Bromoquinoline-2-carboxylic acid** is a heterocyclic organic compound. It serves as a crucial intermediate in the synthesis of various pharmaceutical compounds, particularly in the development of anti-malarial and anti-cancer drugs.^[1] Its chemical structure allows for selective modifications, making it a valuable building block in medicinal chemistry for creating complex bioactive molecules.^[1]

Q2: What are the main hazards associated with **6-Bromoquinoline-2-carboxylic acid**?

A2: **6-Bromoquinoline-2-carboxylic acid** is classified as a hazardous substance. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.^{[2][3]} It is also harmful if swallowed.^[3]

Q3: What personal protective equipment (PPE) should I wear when handling this compound?

A3: When handling **6-Bromoquinoline-2-carboxylic acid**, it is essential to wear appropriate personal protective equipment. This includes chemical-resistant gloves (inspect before use), safety goggles or a face shield to protect against splashes, and a lab coat or protective suit.^[2]^[3] If working with the powder or in an area with poor ventilation, a NIOSH-approved respirator is recommended to avoid inhaling dust.^[2]^[3]

Q4: How should I properly store **6-Bromoquinoline-2-carboxylic acid**?

A4: Store **6-Bromoquinoline-2-carboxylic acid** in a tightly closed container in a dry, cool, and well-ventilated area.^[2]^[4]^[5] The recommended storage temperature is -20°C.^[6] Keep it away from incompatible materials such as strong acids, strong bases, and oxidizing agents.^[4]

Q5: What should I do in case of accidental exposure?

A5: In case of accidental exposure, take the following first-aid measures immediately:

- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention.^[2]^[7]
- After skin contact: Wash off immediately with plenty of soap and water. If skin irritation occurs, seek medical attention.^[2]^[7]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a poison center or doctor.^[2]^[7]
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.^[2]^[5]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Compound has changed color or appears degraded.	Improper storage (exposure to light, moisture, or incompatible materials).	Ensure the compound is stored at the recommended -20°C in a tightly sealed container, protected from light. [2] [6] Discard if signs of significant degradation are present.
Inconsistent experimental results.	Impurity of the compound or degradation.	Verify the purity of the compound using appropriate analytical techniques (e.g., NMR, HPLC). If degradation is suspected, consider re-purification or obtaining a new batch. For maximum recovery of the product, centrifuge the original vial before removing the cap. [6]
Difficulty dissolving the compound.	Use of an inappropriate solvent.	The solubility of quinoline derivatives can vary. While specific quantitative data for 6-Bromoquinoline-2-carboxylic acid is limited, related compounds show solubility in polar aprotic solvents. [8] Experiment with small quantities in solvents like DMSO or DMF. Gentle heating may aid dissolution, but monitor for degradation.
Accidental spill of the compound.	Mishandling or container failure.	For small spills, carefully sweep or shovel the solid material into a suitable container for disposal, minimizing dust generation. [2]

Ensure you are wearing appropriate PPE. Ventilate the area. For larger spills, evacuate the area and follow your institution's emergency procedures.

Quantitative Data Summary

Property	Value
Molecular Formula	C ₁₀ H ₆ BrNO ₂
Molecular Weight	252.06 g/mol [6]
CAS Number	65148-10-9[6]
Storage Temperature	-20°C[6]
Appearance	Solid (form may vary)
Incompatible Materials	Strong acids, Strong bases, Oxidizing agents[4]

Experimental Protocols

Synthesis of 6-Bromoquinoline-2-carboxylic acid

This protocol is a summary of a common synthetic route.[9] Researchers should consult the primary literature for detailed procedures and safety precautions.

Materials:

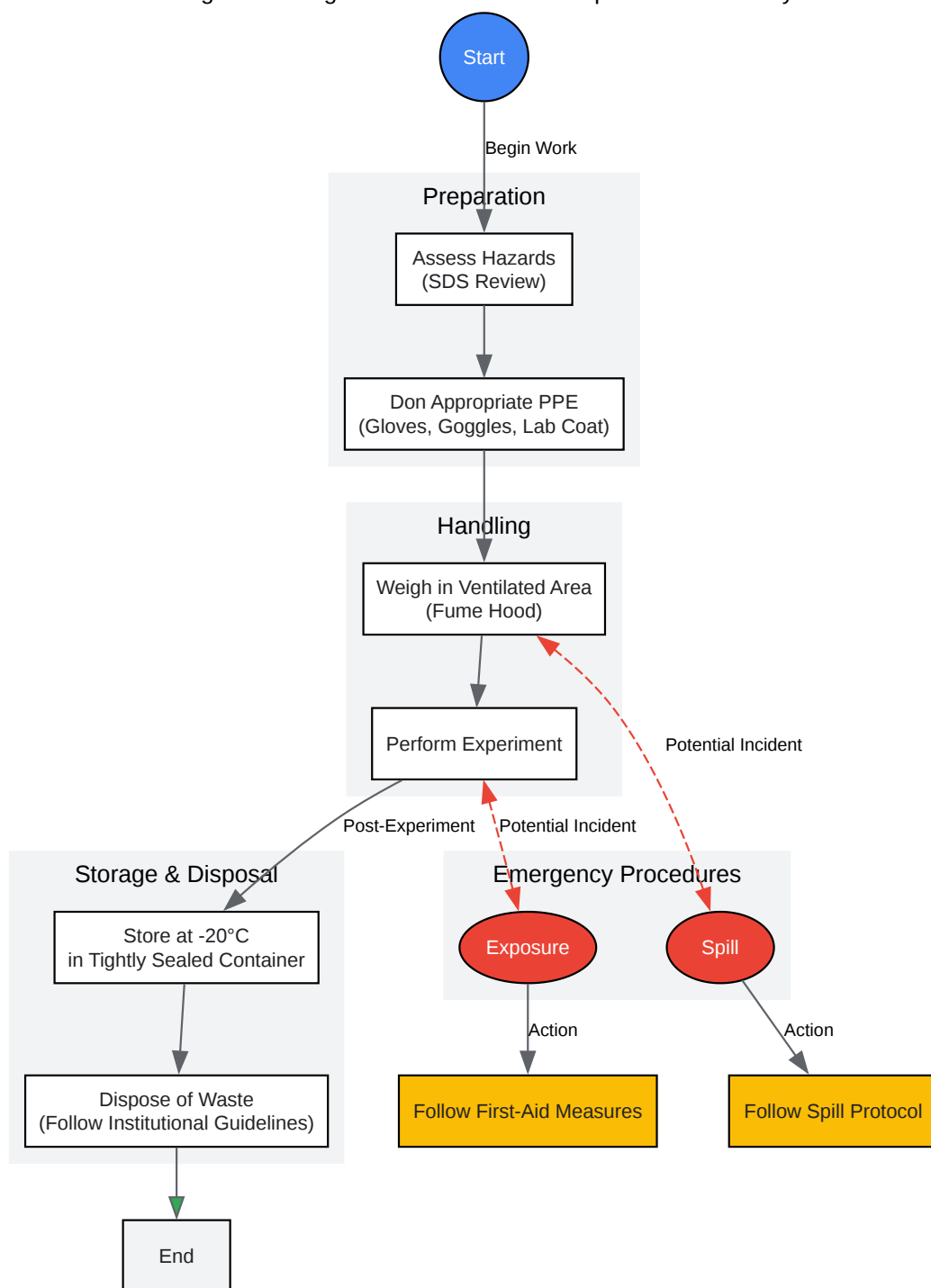
- 6-bromo-2-(tribromomethyl)quinoline
- Concentrated sulfuric acid
- Water

Procedure:

- In a suitable reaction vessel, create a suspension of 6-bromo-2-(tribromomethyl)quinoline in water.
- Under constant stirring, slowly add concentrated sulfuric acid to the suspension over a period of approximately 15 minutes.
- Heat the reaction mixture to 150°C (oil bath temperature) and maintain for 5 hours.
- After the reaction is complete, cool the mixture.
- Collect the resulting precipitate by filtration.
- Wash the precipitate with water and dry to yield 6-bromo-2-quinolinecarboxylic acid.
- The filtrate can be diluted with water to precipitate a second crop of the product.

Visualizations

Safe Handling and Storage Workflow for 6-Bromoquinoline-2-carboxylic acid

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and storage of **6-Bromoquinoline-2-carboxylic acid**.

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